

Technical Support Center: Acid Yellow 29

Stability & Solubilization

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Compound of Interest

Compound Name: Acid Yellow 29 free acid

CAS No.: 34063-75-7

Cat. No.: B12814704

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Executive Summary & Chemical Identity

Critical Verification: Before proceeding, verify your compound. There is frequent nomenclature confusion in this class of dyes.

- Target Compound: Acid Yellow 29^{[1][2]}
- CAS Number: 6359-91-7^{[1][2][3][4]}
- Color Index (C.I.): 18900^{[1][2]}
- Chemical Class: Pyrazolone Azo Dye (Anionic)
- Note: Do not confuse with Metanil Yellow (Acid Yellow 36), which has different stability profiles.

The Core Problem: Acid Yellow 29 relies on ionized sulfonate groups (

) for water solubility. Precipitation occurs when these groups are protonated (low pH), shielded by high ionic strength (salting out), or bridged by divalent cations (hard water). This guide

provides a self-validating protocol to maintain the dye in its soluble, anionic state.

The Solubility Matrix (Troubleshooting Guide)

Use this matrix to identify the root cause of precipitation in your current workflow.

Variable	Critical Threshold	Mechanism of Failure	Corrective Action
Solvent Quality	Conductivity > 5 μ S/cm	Divalent Cation Bridging: and ions bind to dye sulfonates, forming insoluble salts.	Must use deionized (DI) or Milli-Q water. Add 1mM EDTA if hard water is suspected.
pH Level	pH < 3.5	Protonation: High acidity protonates the solubilizing sulfonate group (), rendering the molecule hydrophobic.	Buffer solution to pH 6.0–8.0. Avoid strong acids during preparation. [5]
Ionic Strength	> 150 mM Salt	Common Ion Effect: High concentrations of or reduce the solubility product () of the dye salt.	Desalt buffers or reduce carrier salt concentration.
Temperature	< 20°C (during prep)	Thermodynamic Limit: Solubility decreases significantly at lower temperatures, causing crystal nucleation.	Prepare stock at 50°C. Store at RT. If refrigerating, re-warm and vortex before use.

Standard Operating Procedure (SOP): Preparation of Stable Stock

This protocol uses a "Pasting" technique to prevent the formation of hydrophobic aggregates (clumps) that are difficult to hydrate later.

Reagents Required[5][6]

- Acid Yellow 29 (CAS 6359-91-7)[1][2][3][4]
- Solvent A: Deionized Water (Type I, 18.2 MΩ)
- Solvent B: Ethanol (Optional co-solvent, HPLC Grade)
- Syringe Filter: 0.22 μm PES (Polyethersulfone) - Do not use Nylon as it binds acid dyes.

Step-by-Step Protocol

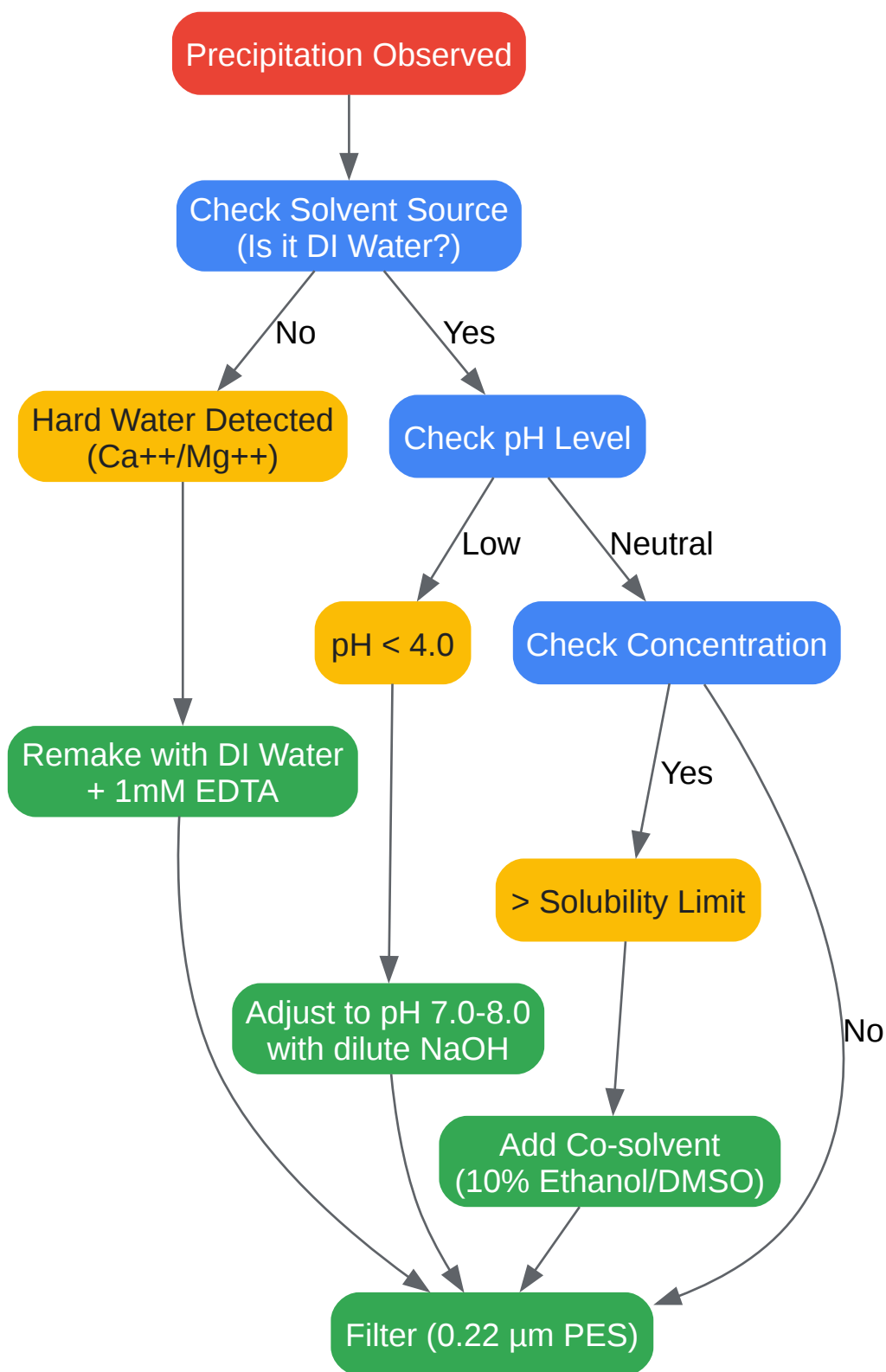
- Weighing: Weigh the required amount of Acid Yellow 29.
 - Target: For a 10 mM stock, weigh approx. 5.7 mg per mL (MW ≈ 569.97 g/mol).
- Pasting (The Critical Step):
 - Place powder in a chemically resistant tube.
 - Add 10% of the final volume using warm DI water (50°C).
 - Optional: If high concentration (>20 mM) is needed, replace this initial water with Ethanol.
 - Use a glass rod or vortex to create a smooth, lump-free paste.
- Dilution:
 - Slowly add the remaining 90% of warm DI water while stirring/vortexing.
 - Do not add powder to a full volume of liquid; this causes "skinning" where the outer layer hydrates and seals the dry inner powder.

- Equilibration:
 - Incubate at 50°C for 10 minutes to ensure thermodynamic equilibrium.
 - Allow to cool to room temperature (25°C).
- Filtration:
 - Filter the solution through a 0.22 μm PES filter to remove micro-nucleation sites that could trigger future precipitation.

Visualization: Solubilization Logic & Troubleshooting

Figure 1: Solubilization Decision Tree

This logic tree guides you through the rescue of a precipitated solution.



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Caption: Troubleshooting logic for Acid Yellow 29 precipitation events.

Frequently Asked Questions (FAQs)

Q1: Can I autoclave solutions of Acid Yellow 29? A: It is not recommended. Azo dyes can undergo thermal degradation or hydrolysis of the sulfonate group at high temperatures and pressures (

). Instead, prepare the solution using sterile water and filter-sterilize using a 0.22 μm PES syringe filter.

Q2: My solution turned from yellow to red/violet. Is this precipitation? A: This is likely a pH indicator shift, not just precipitation. Acid Yellow 29 acts as a pH indicator.^[6] A shift to red/violet indicates the solution has become highly acidic (protonation of the azo linkage).

- Fix: Neutralize the solution with dilute NaOH. If the color returns to yellow and the turbidity clears, it was a pH issue.

Q3: Can I use DMSO instead of Ethanol as a co-solvent? A: Yes. DMSO is an excellent solvent for azo dyes. However, ensure your downstream application (e.g., cell culture or enzymatic assay) can tolerate DMSO. Keep the final DMSO concentration below 0.1% for biological assays if possible.

Q4: Why do you specify PES filters? Can I use Nylon? A: Nylon membranes are naturally hydrophilic and contain amine and amide groups that can bind anionic dyes (like Acid Yellow 29) through electrostatic interactions, effectively removing your dye from the solution. PES (Polyethersulfone) or PVDF are chemically inert regarding this interaction.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 22770, Acid Yellow 29. Retrieved from [\[Link\]](#)
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